spectroscopic data for 1-Chloro-2,5-dibutoxybenzene

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Compound of Interest

Compound Name:	*1-Chloro-2,5-dibutoxybenzene*
CAS No.:	*68052-10-8*
Cat. No.:	*B1583300*

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An In-depth Technical Guide to the Spectroscopic Profile of **1-Chloro-2,5-dibutoxybenzene**

Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic data for **1-Chloro-2,5-dibutoxybenzene**, a key intermediate in various chemical syntheses. In the absence of publicly available experimental spectra, this document leverages foundational spectroscopic principles and data from analogous structures to construct a reliable, predictive profile. We will delve into the theoretical ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, offering expert interpretation and detailed experimental protocols for empirical validation. This guide is intended for researchers, scientists, and professionals in drug development who require a robust understanding of this compound's structural and analytical characteristics.

Introduction and Structural Framework

1-Chloro-2,5-dibutoxybenzene is a disubstituted aromatic ether. Its structure is characterized by a benzene ring substituted with one chlorine atom and two butoxy groups at positions 1, 2, and 5, respectively. The precise arrangement of these substituents dictates the molecule's

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electronic environment and, consequently, its unique spectroscopic fingerprint. Accurate spectroscopic analysis is paramount for confirming the identity, purity, and structure of synthesized batches, which is a critical step in any research or development pipeline.

The analysis herein is built upon the well-established effects of substituents on aromatic systems. Electron-donating alkoxy groups (-OR) and electron-withdrawing halogens (-Cl) produce predictable shielding and deshielding effects on the aromatic ring protons and carbons, which are fundamental to interpreting NMR spectra.[1] Similarly, the vibrational modes of its functional groups and its fragmentation patterns under mass spectrometry can be predicted with high confidence.

Molecular Structure and Atom Numbering

To ensure clarity in spectral assignments, the following standardized numbering system will be used throughout this guide.

Caption: Structure of **1-Chloro-2,5-dibutoxybenzene**.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

The ^{1}H NMR spectrum provides detailed information about the number of chemically distinct protons, their electronic environment, and their proximity to other protons. For **1-Chloro-2,5-dibutoxybenzene**, we expect to see signals in both the aromatic and aliphatic regions.

Predicted ^{1}H NMR Spectral Data

The aromatic region (typically δ 6.5-8.0 ppm) will feature signals from the three protons on the benzene ring.[2][3] The aliphatic region (typically δ 0.5-4.5 ppm) will contain signals from the 18 protons of the two butoxy groups. The electron-donating butoxy groups will shield the ortho and para protons, shifting them upfield, while the electronegative chlorine atom will have a deshielding effect.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Justification
H6	7.05 - 7.15	Doublet (d)	1H	Jortho ≈ 8.0 - 9.0 Hz	Ortho to the butoxy group at C5 and meta to the chlorine at C1.
H4	6.85 - 6.95	Doublet of Doublets (dd)	1H	Jortho ≈ 8.0 - 9.0 Hz, Jmeta ≈ 2.5 - 3.0 Hz	Ortho to the butoxy group at C5 and coupled to both H3 and H6 (meta).
H3	6.75 - 6.85	Doublet (d)	1H	Jmeta ≈ 2.5 - 3.0 Hz	Ortho to the butoxy group at C2 and meta to the butoxy group at C5.
O-CH_2(C1', C1'')	3.95 - 4.10	Triplet (t)	4H	J ≈ 6.5 - 7.0 Hz	Protons on the methylene group directly attached to the oxygen atom, deshielded.
-CH_2-(C2', C2'')	1.70 - 1.85	Sextet (or multiplet)	4H	J ≈ 7.0 Hz	Methylene protons adjacent to both the O-CH_2 and the

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					other CH_2 group.
-CH_2-(C3', C3'')	1.45 - 1.60	Sextet (or multiplet)	4H	J ≈ 7.5 Hz	Methylene protons adjacent to the terminal methyl group and the C2' methylene.
-CH_3 (C4', C4'')	0.90 - 1.05	Triplet (t)	6H	J ≈ 7.5 Hz	Terminal methyl protons of the butyl chains.

Experimental Protocol for ^{1}H NMR Acquisition

A self-validating protocol ensures data integrity and reproducibility.

- Sample Preparation: Dissolve 5-10 mg of **1-Chloro-2,5-dibutoxybenzene** in ~0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- Instrument Calibration: Before analysis, ensure the NMR spectrometer (e.g., a 400 MHz instrument) is properly shimmed to achieve a homogeneous magnetic field, maximizing resolution.
- Data Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Use a 90° pulse angle.
  - Set the spectral width to cover a range from -1 to 12 ppm.
  - Set the relaxation delay to at least 5 times the longest T1 relaxation time (typically 2-5 seconds) to ensure accurate integration.

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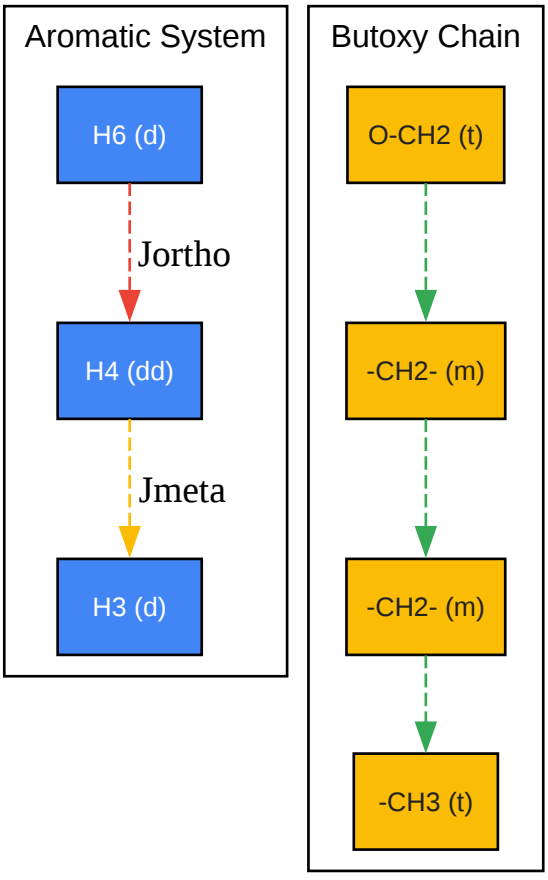
- Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.

- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum manually.
  - Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
  - Integrate all signals and normalize the values.
  - Analyze the chemical shifts, multiplicities, and coupling constants.

Visualization of Key ^1H-^1H Couplings



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Caption: Predicted ^{1}H-^{1}H spin-spin coupling relationships.

Carbon-13 (^{13}C) NMR Spectroscopy

^{13}C NMR spectroscopy identifies all unique carbon atoms in a molecule. Due to the molecule's asymmetry, all 14 carbon atoms are expected to be chemically distinct and produce separate signals in a proton-decoupled spectrum.

Predicted ^{13}C NMR Spectral Data

Aromatic carbons typically resonate between δ 110-160 ppm.[1] The carbons directly attached to the electronegative oxygen and chlorine atoms (C1, C2, C5) will be the most deshielded and appear furthest downfield. Aliphatic carbons will appear upfield.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Justification
C2	152 - 155	Aromatic C-O, deshielded by oxygen.
C5	150 - 153	Aromatic C-O, deshielded by oxygen.
C1	128 - 132	Aromatic C-Cl, deshielded by chlorine.
C6	118 - 122	Aromatic C-H.
C4	115 - 118	Aromatic C-H.
C3	112 - 115	Aromatic C-H.
O-CH_2(C1', C1'')	68 - 72	Aliphatic C-O, deshielded by oxygen.
-CH_2-(C2', C2'')	30 - 33	Aliphatic carbon.
-CH_2-(C3', C3'')	18 - 21	Aliphatic carbon.
-CH_3 (C4', C4'')	13 - 15	Terminal methyl carbon.

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Experimental Protocol for ^{13}C NMR Acquisition

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg in ~0.7 mL of $CDCl_3$.
- Instrument Setup: Use a broadband probe on a high-field NMR spectrometer.
- Data Acquisition:
  - Run a standard proton-decoupled ^{13}C experiment to produce a spectrum with singlets for each carbon.
  - Set the spectral width to cover a range from 0 to 220 ppm.
  - Use a sufficient relaxation delay (e.g., 2-5 seconds) and a large number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C.
- Data Processing:
  - Perform Fourier transformation, phasing, and baseline correction.
  - Reference the spectrum using the $CDCl_3$ solvent peak (δ 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Predicted IR Absorption Bands

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Frequency Range (cm^{-1})	Vibration Type	Functional Group
3100 - 3000	C-H Stretch	Aromatic C-H[3]
2960 - 2850	C-H Stretch	Aliphatic (Butoxy groups)[3]
1600 - 1585, 1500 - 1400	C=C Stretch	Aromatic Ring[3]
1250 - 1200	C-O Stretch	Aryl-Alkyl Ether (Asymmetric)
1050 - 1020	C-O Stretch	Aryl-Alkyl Ether (Symmetric)
800 - 600	C-Cl Stretch	Aryl Halide

Experimental Protocol for IR Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common and simple method.

- Instrument Preparation: Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean by wiping it with a solvent like isopropanol.
- Background Scan: Record a background spectrum of the empty ATR crystal. This is crucial as it will be subtracted from the sample spectrum to remove interference from atmospheric CO_2 and H_2O.
- Sample Analysis: Place a small amount of the neat liquid or solid **1-Chloro-2,5-dibutoxybenzene** directly onto the ATR crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The software will automatically perform the background subtraction. Analyze the resulting spectrum for characteristic absorption peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structural elucidation.

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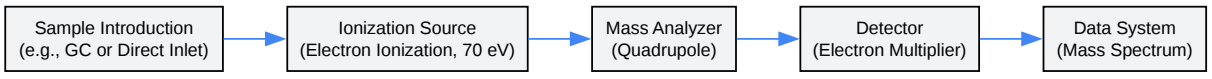
Predicted Mass Spectrum Data (Electron Ionization)

The molecular weight of **1-Chloro-2,5-dibutoxybenzene** ($C_{14}H_{21}ClO_2$) is 256.77 g/mol .

- Molecular Ion (M^+): A key feature will be the isotopic pattern of the molecular ion peak due to the presence of chlorine. We expect to see two peaks:
  - M^+ peak at m/z 256: Corresponding to the molecule containing the ^{35}Cl isotope.
  - $[M+2]^+$ peak at m/z 258: Corresponding to the molecule containing the ^{37}Cl isotope. The relative intensity of the $[M+2]^+$ peak will be approximately one-third that of the M^+ peak, which is characteristic of a monochlorinated compound.
- Key Fragmentation Pathways:
  - Loss of a Butyl Radical ($\bullet C_4H_9$): A prominent peak at m/z 199/201. This results from the cleavage of the butyl group.
  - Loss of a Butoxy Radical ($\bullet OC_4H_9$): A peak at m/z 183/185.
  - Loss of Butene (C_4H_8) via McLafferty Rearrangement: A significant peak at m/z 200/202, resulting from the transfer of a gamma-hydrogen from the butyl chain to the ether oxygen followed by cleavage.

Experimental Workflow for MS Acquisition



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Caption: Standard workflow for Electron Ionization Mass Spectrometry.

Experimental Protocol

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer, often via a Gas Chromatography (GC-MS) system for separation and purification.

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- Ionization: In the ion source, bombard the sample with high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: Accelerate the resulting positively charged ions into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions strike a detector, which generates a signal proportional to the number of ions.
- Spectrum Generation: The data system plots the signal intensity versus the m/z ratio to generate the mass spectrum.

Conclusion

This guide presents a detailed, predictive spectroscopic profile of **1-Chloro-2,5-dibutoxybenzene**. The theoretical data for ^{1}H NMR, ^{13}C NMR, IR, and MS have been derived from established chemical principles and analysis of analogous compounds. The provided interpretations, tables, and standard operating procedures offer a robust framework for any researcher working with this compound, enabling them to verify its synthesis, assess its purity, and confirm its structural integrity with confidence.

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